

Long-term stability of TG 100713 in DMSO at -20°C

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Compound of Interest

Compound Name: TG 100713

Cat. No.: B1684652

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Technical Support Center: TG-100713

This technical support center provides guidance on the long-term stability of TG-100713 in DMSO at -20°C, along with troubleshooting advice and experimental protocols for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for TG-100713 stock solutions in DMSO?

A1: For long-term storage, it is recommended to store aliquots of TG-100713 in DMSO at -80°C, where it is stable for up to 6 months.^[1] For shorter-term storage, the stock solution can be kept at -20°C for up to 1 month.^[1] It is crucial to protect the solution from light.^[1] To avoid repeated freeze-thaw cycles, which can degrade the compound, it is best practice to prepare single-use aliquots.

Q2: I observed precipitation in my stock solution of TG-100713 after thawing. What should I do?

A2: Precipitation upon thawing can be due to the hygroscopic nature of DMSO, which readily absorbs moisture, reducing the compound's solubility. Ensure you are using anhydrous or newly opened DMSO to prepare your stock solutions.^[1] If you still observe precipitation, you can try gently warming the solution and vortexing or sonicating it to redissolve the compound. Before use, centrifuge the vial to pellet any undissolved particles.

Q3: Can I store my TG-100713 solution in polypropylene tubes?

A3: Studies have shown no significant difference in compound recovery between glass and polypropylene containers for many small molecules in DMSO stored at room temperature over several months.^[2] Therefore, polypropylene tubes are generally acceptable for storing TG-100713 solutions.

Q4: How many freeze-thaw cycles can a TG-100713 solution in DMSO tolerate?

A4: While it is always recommended to minimize freeze-thaw cycles by preparing aliquots, studies on a diverse set of compounds have shown no significant loss after as many as 11 freeze-thaw cycles.^{[2][3]} However, the stability of a specific compound to freeze-thaw cycles should be determined experimentally if this is a concern.

Data Summary: Storage Stability of TG-100713 in DMSO

Storage Temperature	Duration	Recommendation
-20°C	1 month	Suitable for short-term storage. Protect from light. ^[1]
-80°C	6 months	Recommended for long-term storage. Protect from light. ^[1]

Experimental Protocols

Protocol 1: Assessment of TG-100713 Stability in DMSO

This protocol outlines a general method to confirm the stability of TG-100713 in DMSO under specific laboratory conditions.

1. Preparation of Stock Solution:

- Dissolve TG-100713 in anhydrous DMSO to a final concentration of 10 mM.
- Prepare multiple small aliquots in amber, tightly sealed vials to minimize exposure to light and moisture.

2. Storage:

- Store the aliquots at the desired temperature (-20°C or -80°C).
- Include a time-zero (T=0) sample which is analyzed immediately after preparation.

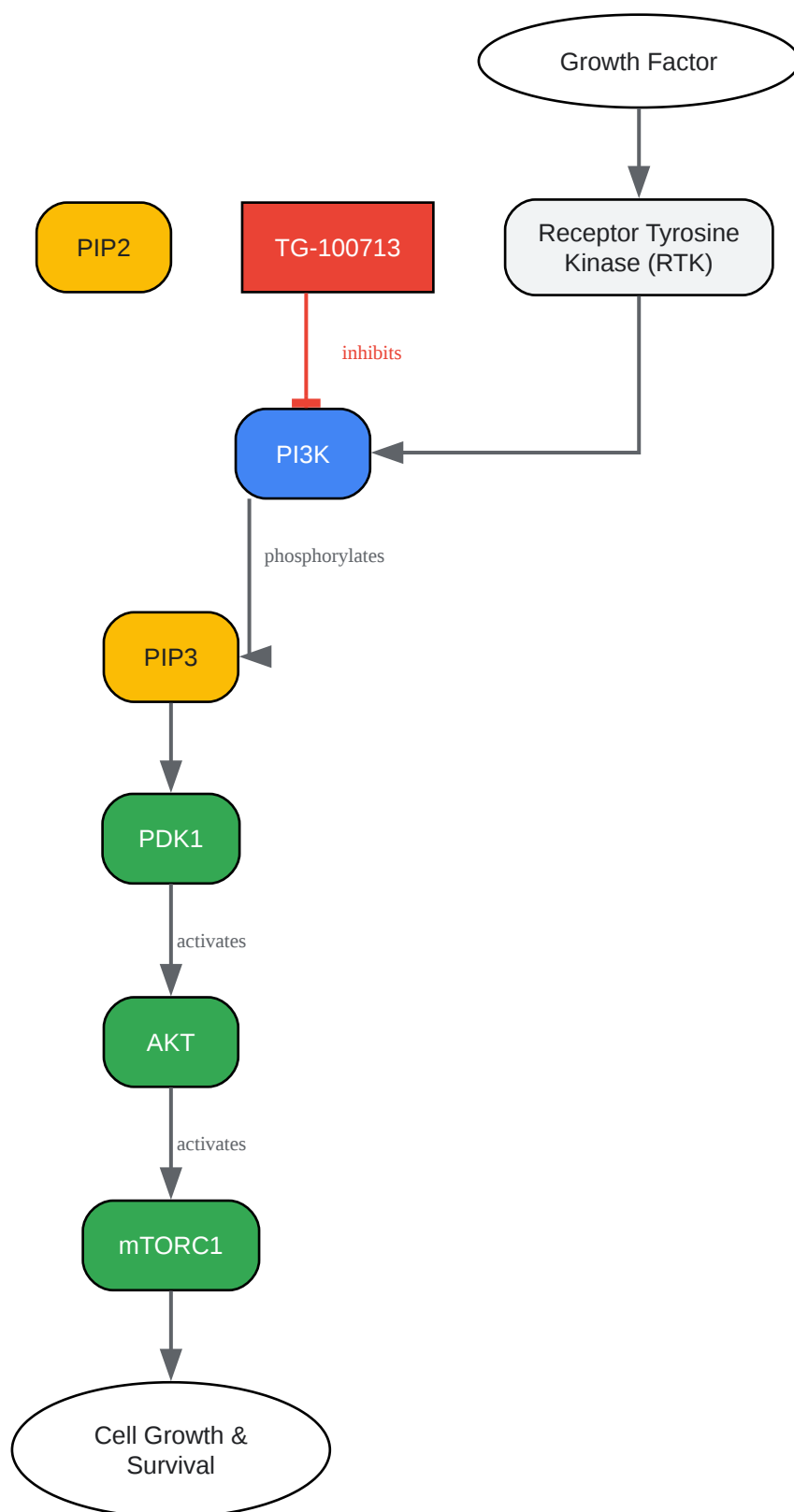
3. Sample Analysis:

- At specified time points (e.g., 1 week, 1 month, 3 months, 6 months), retrieve an aliquot from storage.
- Analyze the concentration and purity of TG-100713 using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometry (MS) detection.
- Compare the results to the T=0 sample to determine the percentage of the compound remaining.

Visualizations

Signaling Pathway of PI3K Inhibitors like TG-100713

TG-100713 is an inhibitor of Phosphoinositide 3-kinases (PI3Ks), particularly the δ and γ isoforms.^[1] PI3Ks are crucial enzymes in the PI3K/AKT/mTOR signaling pathway, which regulates cell growth, proliferation, survival, and motility. By inhibiting PI3K, TG-100713 can block these downstream effects.

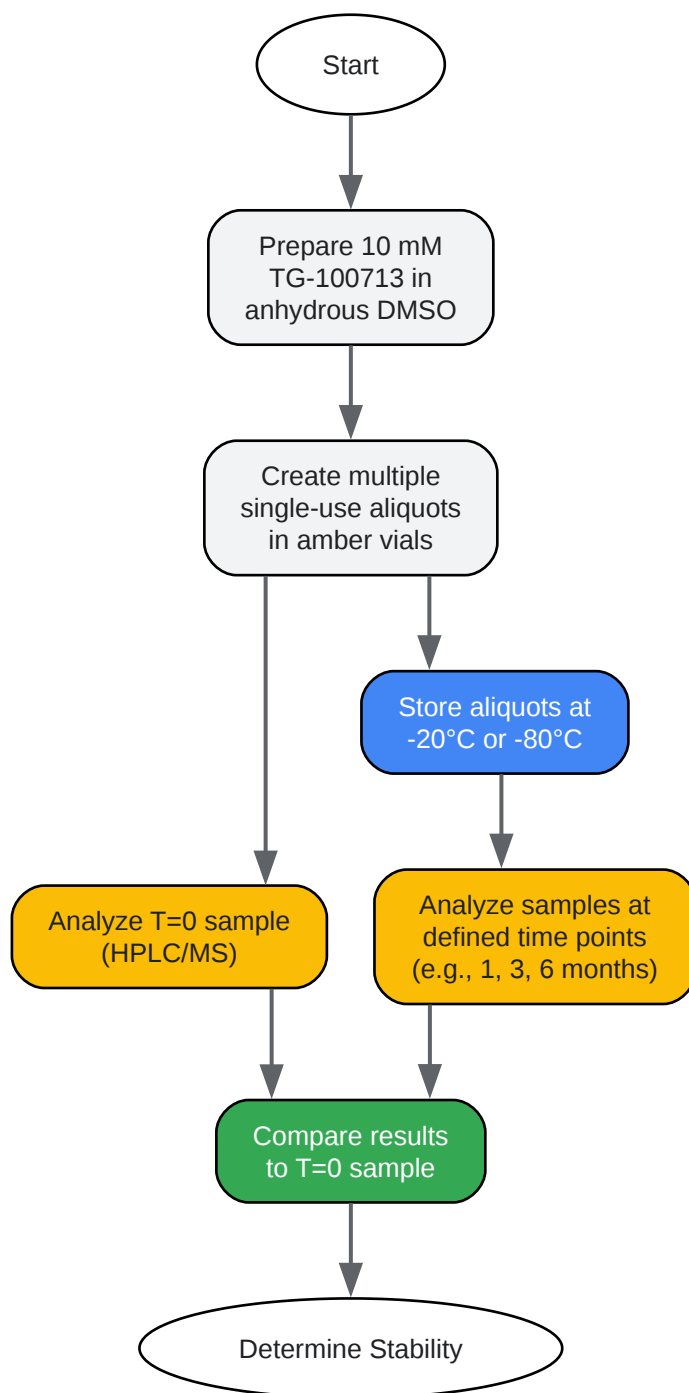


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Caption: PI3K signaling pathway inhibited by TG-100713.

Experimental Workflow for Stability Assessment

The following diagram illustrates the key steps in determining the long-term stability of TG-100713 in DMSO.



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Caption: Workflow for assessing TG-100713 stability in DMSO.

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